

An In-depth Technical Guide to Trimethylsulfoxonium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylsulfoxonium chloride*

Cat. No.: *B1346063*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **trimethylsulfoxonium chloride**, a versatile reagent in organic synthesis. The information is presented to support its application in research and development, particularly in the pharmaceutical and chemical industries.

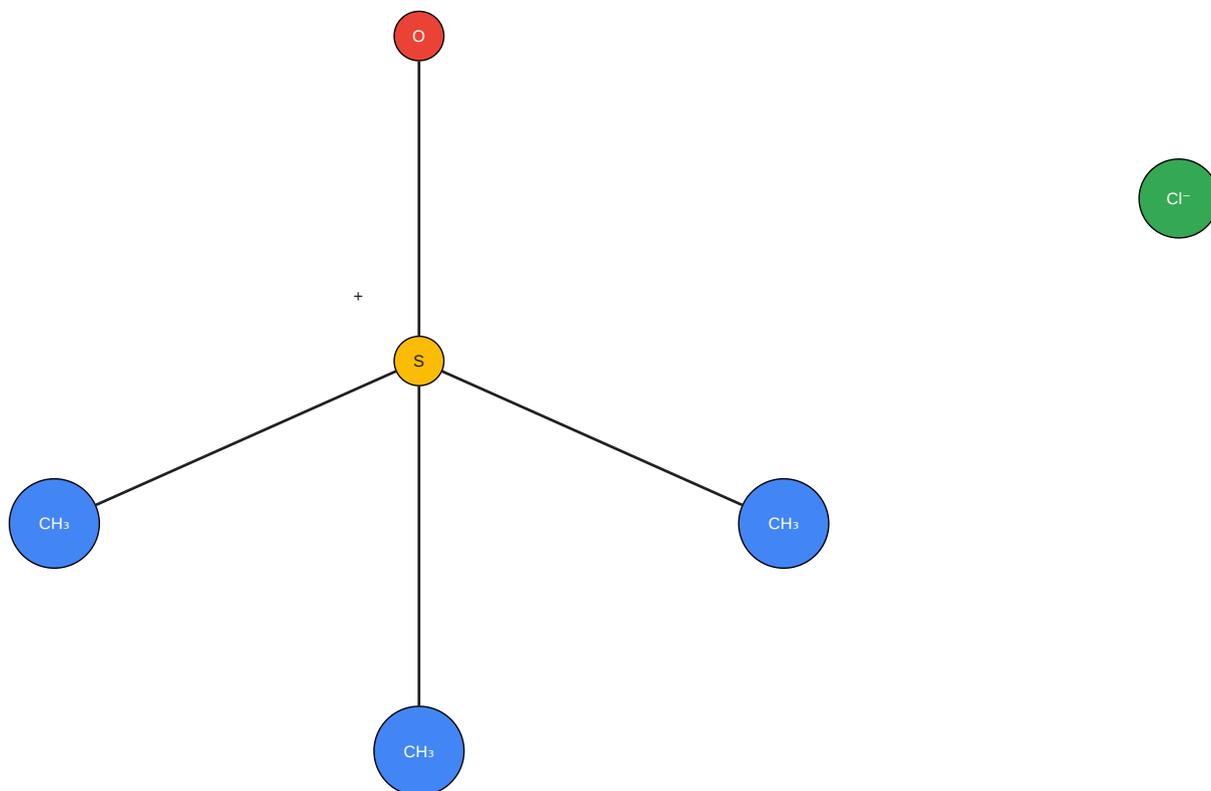
Physicochemical Data

The core quantitative data for **trimethylsulfoxonium chloride** is summarized in the table below, providing a clear reference for experimental design and execution.

Identifier	Value	Source
Molecular Formula	C3H9ClOS	[1][2]
Linear Formula	(CH3)3S(Cl)O	
Molecular Weight	128.62 g/mol	[1][2][3]
CAS Number	5034-06-0	[1][3]
EC Number	225-724-6	
Melting Point	226-229 °C	[1]
Appearance	White powder	[2]
SMILES	C--INVALID-LINK--(C)C.[Cl-]	[3]

Chemical Structure

The structural representation of **trimethylsulfoxonium chloride** is crucial for understanding its reactivity and role in chemical transformations. The molecule consists of a central sulfur atom double-bonded to an oxygen atom and single-bonded to three methyl groups, with a chloride counter-ion.



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Caption: Chemical structure of **Trimethylsulfoxonium chloride**.

Experimental Considerations

While detailed experimental protocols are application-specific, the following general considerations are pertinent when handling **trimethylsulfoxonium chloride**:

- **Storage:** The compound should be stored at room temperature under an inert atmosphere.[2] It is important to keep the container tightly closed and in a dry environment.[3]
- **Purity:** Commercially available **trimethylsulfoxonium chloride** typically has a purity of 98% or higher.[2]
- **Reactivity:** It is primarily used as a reagent for C-C bond formation. It serves as a methylating agent and is utilized in the synthesis of sulfoxides and sulfones.[2]

This guide serves as a foundational resource for professionals engaged in chemical synthesis and drug development. For specific applications and detailed experimental procedures, consulting peer-reviewed literature and established protocols is highly recommended.

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References

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Address: 3281 E Guasti Rd

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